

# A Technical Guide to the Research Applications of 1,8-Nonadiyne

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## Compound of Interest

Compound Name: 1,8-Nonadiyne

Cat. No.: B1581614

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Audience: Researchers, scientists, and drug development professionals.

Executive Summary: **1,8-Nonadiyne** is a versatile linear C<sub>9</sub> alkyne characterized by two terminal triple bonds, making it a highly valuable building block in various fields of chemical research.<sup>[1]</sup> Its structure allows for participation in a multitude of reactions, including oxidative coupling, polymerization, hydrosilylation, and cycloadditions. This technical guide explores the core research applications of **1,8-nonadiyne**, focusing on its utility in macrocycle synthesis, polymer chemistry, surface functionalization, and as a linker in bioconjugation and drug discovery. Detailed experimental protocols, quantitative data, and workflow visualizations are provided to facilitate its application in a laboratory setting.

## Physicochemical Properties of 1,8-Nonadiyne

**1,8-Nonadiyne** is a colorless liquid at room temperature with the molecular formula C<sub>9</sub>H<sub>12</sub>.<sup>[1]</sup> <sup>[2]</sup> Its reactivity is primarily dictated by the two terminal acetylene groups, separated by a flexible pentamethylene chain.<sup>[3]</sup> These terminal alkyne groups are amenable to deprotonation and serve as key reactive sites for carbon-carbon bond formation.

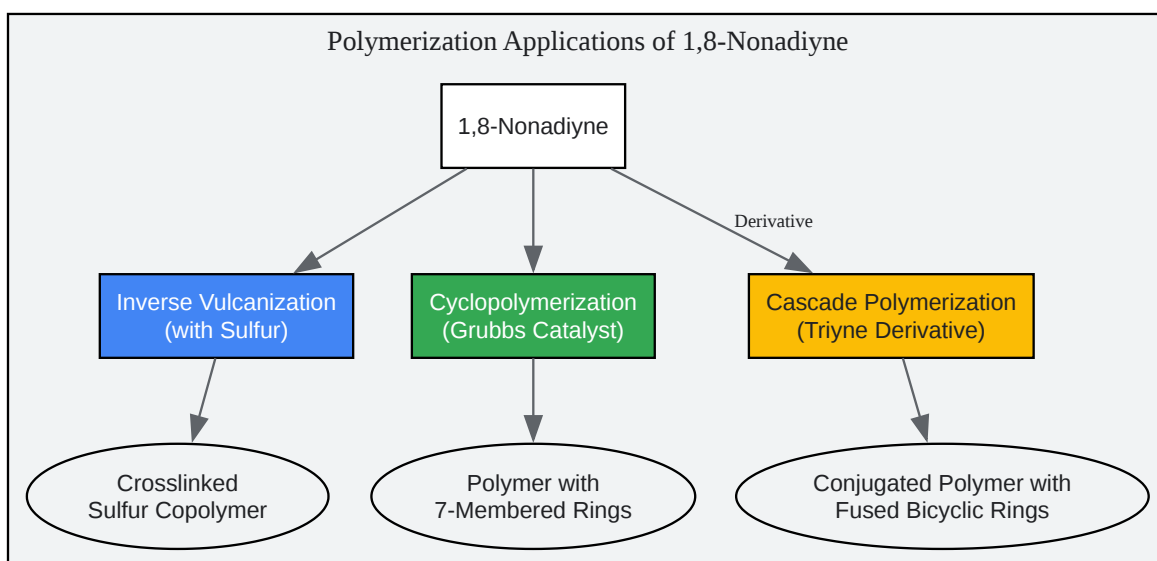
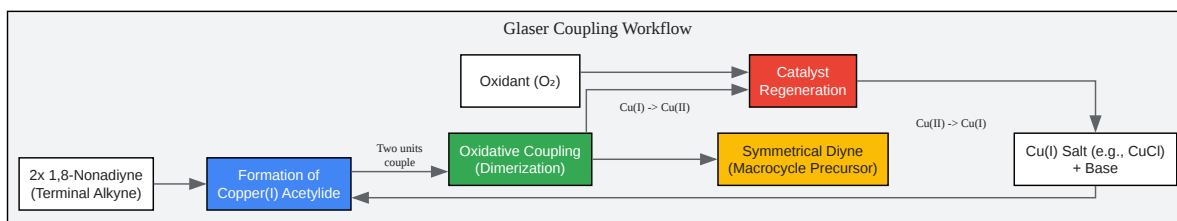
Property	Value	References
CAS Number	2396-65-8	<a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>9</sub> H <sub>12</sub>	<a href="#">[2]</a>
Molecular Weight	120.19 g/mol	<a href="#">[2]</a> <a href="#">[3]</a>
Density	0.799 g/mL at 25 °C	<a href="#">[3]</a> <a href="#">[4]</a>
Melting Point	-21 °C	<a href="#">[3]</a> <a href="#">[5]</a>
Boiling Point	55-55.5 °C at 13 mmHg	<a href="#">[3]</a> <a href="#">[4]</a>
Refractive Index	n <sub>20/D</sub> 1.449	<a href="#">[3]</a> <a href="#">[4]</a>
Flash Point	42 °C (107.6 °F)	<a href="#">[3]</a>
Solubility	Not miscible or difficult to mix in water.	<a href="#">[4]</a> <a href="#">[6]</a>

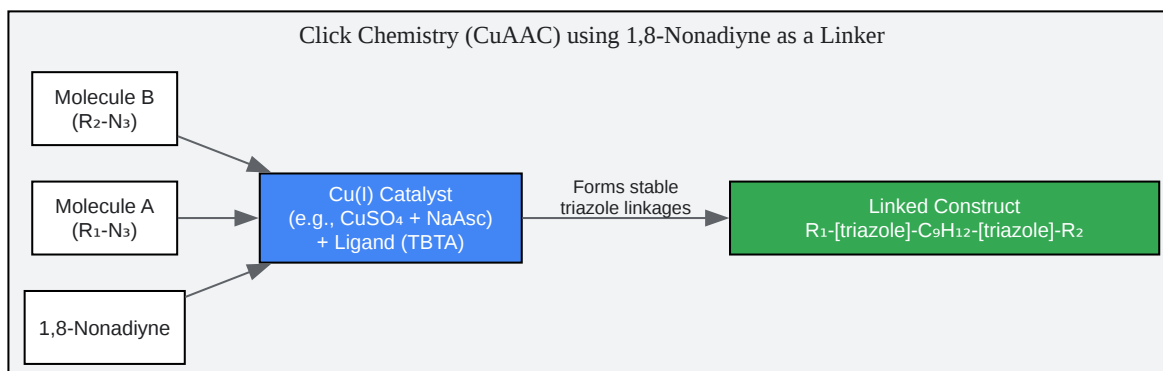
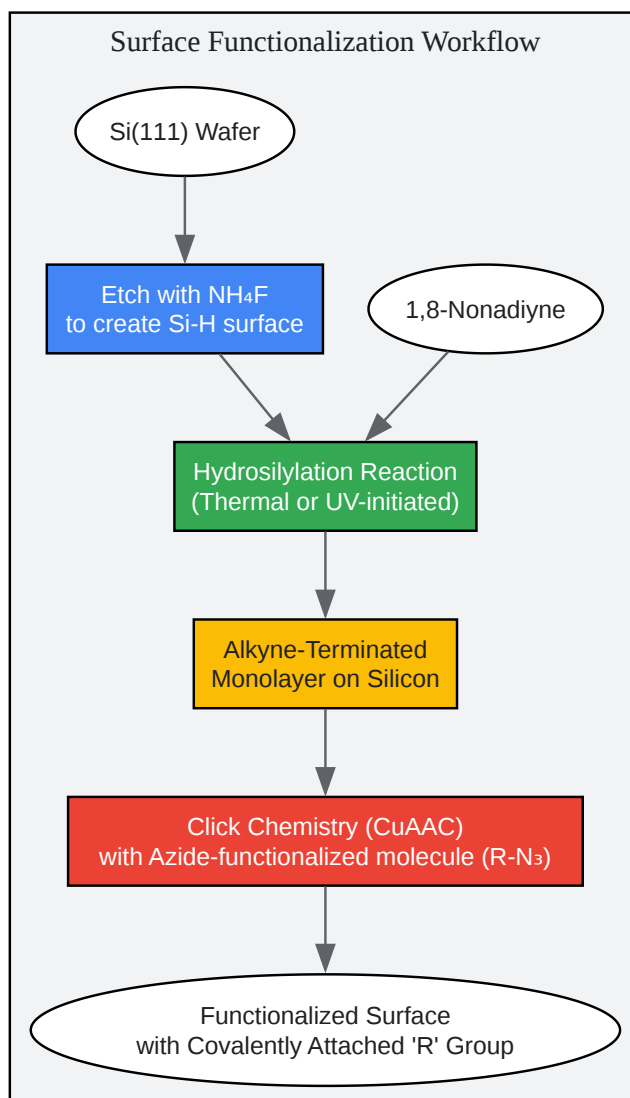
## Core Research Applications

The bifunctional nature of **1,8-nonadiyne** makes it a prime substrate for creating larger, more complex molecular architectures.

### Macrocycle Synthesis via Glaser Coupling

The oxidative homocoupling of terminal alkynes, known as the Glaser coupling, is a foundational method for synthesizing symmetrical 1,3-diynes and is particularly effective for creating macrocycles from  $\alpha,\omega$ -diynes like **1,8-nonadiyne**.[\[7\]](#)[\[8\]](#) The reaction is typically catalyzed by copper(I) salts in the presence of a base and an oxidant, such as oxygen.[\[7\]](#)[\[9\]](#) This methodology is a key step in the synthesis of novel macrocycles with potential applications in host-guest chemistry and drug discovery.[\[10\]](#)[\[11\]](#)





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